

An In-depth Technical Guide to 4'-Hydroxy-3'-(hydroxymethyl)acetophenone

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Compound of Interest

Compound Name: 1-(4-Hydroxy-3-(hydroxymethyl)phenyl)ethanone

CAS No.: 39235-58-0

Cat. No.: B109115

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Prepared for: Researchers, Scientists, and Drug Development Professionals From the desk of: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of 4'-Hydroxy-3'-(hydroxymethyl)acetophenone (CAS No: 39235-58-0), a pivotal intermediate in modern pharmaceutical synthesis. This document moves beyond a simple recitation of properties to deliver actionable insights grounded in established chemical principles. We will explore its synthesis from common starting materials, delve into its detailed spectroscopic signature, analyze the reactivity of its key functional groups, and discuss its critical role in the development of high-value active pharmaceutical ingredients (APIs), including β 2-adrenergic agonists. This guide is structured to serve as a practical resource for laboratory scientists and process development chemists engaged in synthetic and medicinal chemistry.

Introduction and Nomenclature

4'-Hydroxy-3'-(hydroxymethyl)acetophenone is a trifunctional aromatic compound possessing a ketone, a phenolic hydroxyl group, and a benzylic alcohol. This unique combination of functional groups makes it a versatile building block, particularly in the synthesis of complex pharmaceutical agents where precise molecular architecture is paramount. Its most notable application is as a key precursor in the industrial synthesis of long-acting β 2-adrenergic agonists such as Salmeterol and related compounds used in the management of asthma and COPD[1]. Understanding its chemical behavior is therefore essential for professionals in drug discovery and process optimization.

Systematic IUPAC Name: 1-[4-hydroxy-3-(hydroxymethyl)phenyl]ethanone[2]

Common Synonyms:

- 4-Hydroxy-3-hydroxymethylacetophenone
- Salbutamol Impurity 50[3]
- Albuterol Impurity F[1]

Key Identifiers:

- CAS Number: 39235-58-0[2][3][4]
- Molecular Formula: $C_9H_{10}O_3$ [3][4]
- InChIKey: VRNWCXMMNFZAJN-UHFFFAOYSA-N[2]

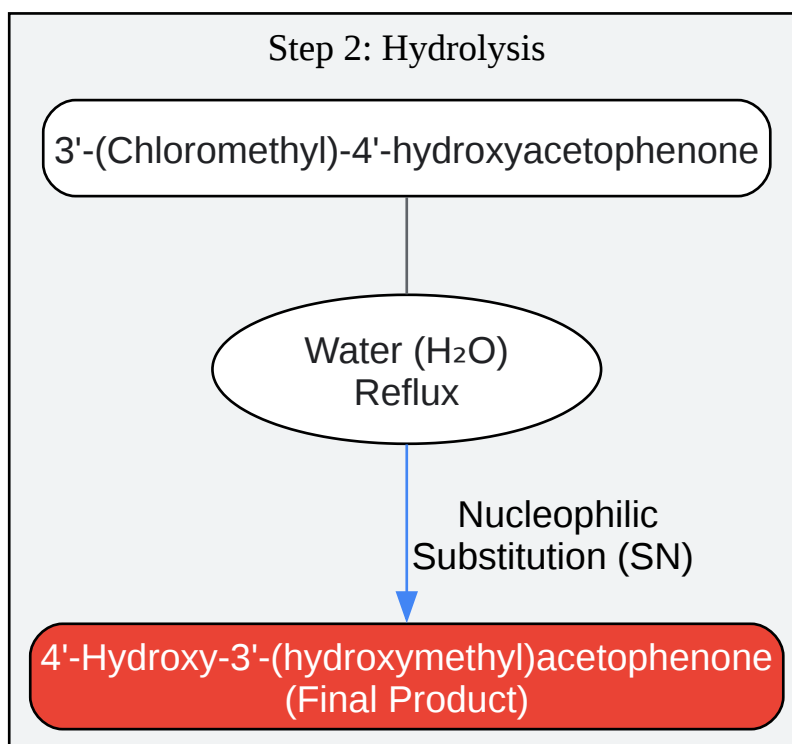
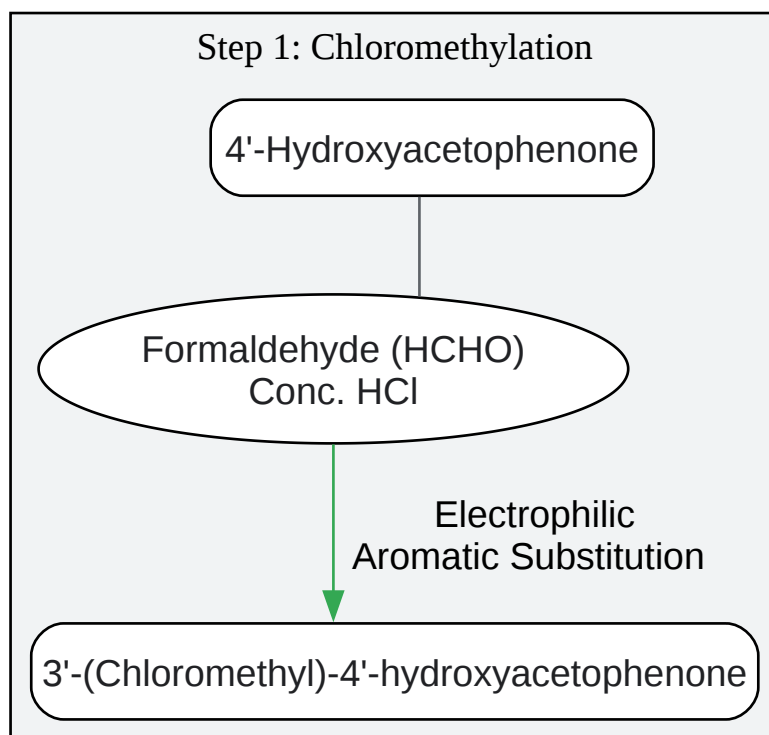
Physicochemical and Structural Properties

The compound typically presents as a light yellow solid. Its three polar functional groups—two hydroxyls and a ketone—govern its solubility, favoring polar organic solvents such as acetone and chloroform, while limiting its solubility in nonpolar media.

Property	Value	Source
Molecular Weight	166.17 g/mol	[2] [3]
Appearance	Light yellow solid	[5]
Melting Point	121 °C	[6]
Boiling Point	381.4 ± 32.0 °C (Predicted)	[6]
Density	1.247 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	8.13 ± 0.18 (Predicted)	[6]
XLogP3	0.7	[2]

Synthesis and Purification

The most direct and industrially relevant synthesis of 4'-Hydroxy-3'-(hydroxymethyl)acetophenone begins with the common and inexpensive starting material, 4'-hydroxyacetophenone. The synthesis proceeds via a two-step sequence involving electrophilic aromatic substitution followed by nucleophilic substitution.



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A generalized workflow for the synthesis of the title compound.

Protocol: Two-Step Synthesis from 4'-Hydroxyacetophenone

Expertise & Causality: This procedure utilizes a classic chloromethylation reaction. The phenolic hydroxyl group is a strong ortho-, para-director, activating the aromatic ring for electrophilic substitution. The reaction with formaldehyde and HCl generates a chloromethyl electrophile which preferentially adds to the ortho position due to the steric hindrance at the other ortho position by the acetyl group and the para position being already substituted. The subsequent step is a simple nucleophilic substitution where water acts as the nucleophile to displace the chloride, forming the stable benzylic alcohol.

Step 1: Synthesis of 3'-(Chloromethyl)-4'-hydroxyacetophenone

- To a cooled (0-5 °C) reaction vessel, charge 4'-hydroxyacetophenone (1.0 eq).
- Add an appropriate solvent such as a mixture of dioxane and water.
- Slowly add concentrated hydrochloric acid (excess) while maintaining the temperature.
- Add aqueous formaldehyde (1.1 - 1.5 eq) dropwise to the stirred solution. The in-situ generation of the electrophile begins.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring by TLC or HPLC for the disappearance of the starting material.
- Upon completion, the product often precipitates from the reaction mixture. Isolate the solid by filtration, wash with cold water, and dry under vacuum. This intermediate is often used directly in the next step without extensive purification.

Step 2: Synthesis of 4'-Hydroxy-3'-(hydroxymethyl)acetophenone

- Charge the crude 3'-(Chloromethyl)-4'-hydroxyacetophenone (1.0 eq) from the previous step into a reaction vessel.
- Add water to form a slurry.

- Heat the mixture to reflux (approx. 100 °C) and maintain for 3-5 hours^[1]. Monitor the reaction by TLC/HPLC until the starting material is consumed. The hydrolysis proceeds via an SN reaction.
- Cool the reaction mixture. The product, being less soluble in cold water, will precipitate.
- Isolate the crude product by filtration.
- Purification: Recrystallize the solid from a suitable solvent system, such as water or an ethanol/water mixture, to yield the final product as a light yellow crystalline solid.

Spectroscopic Characterization

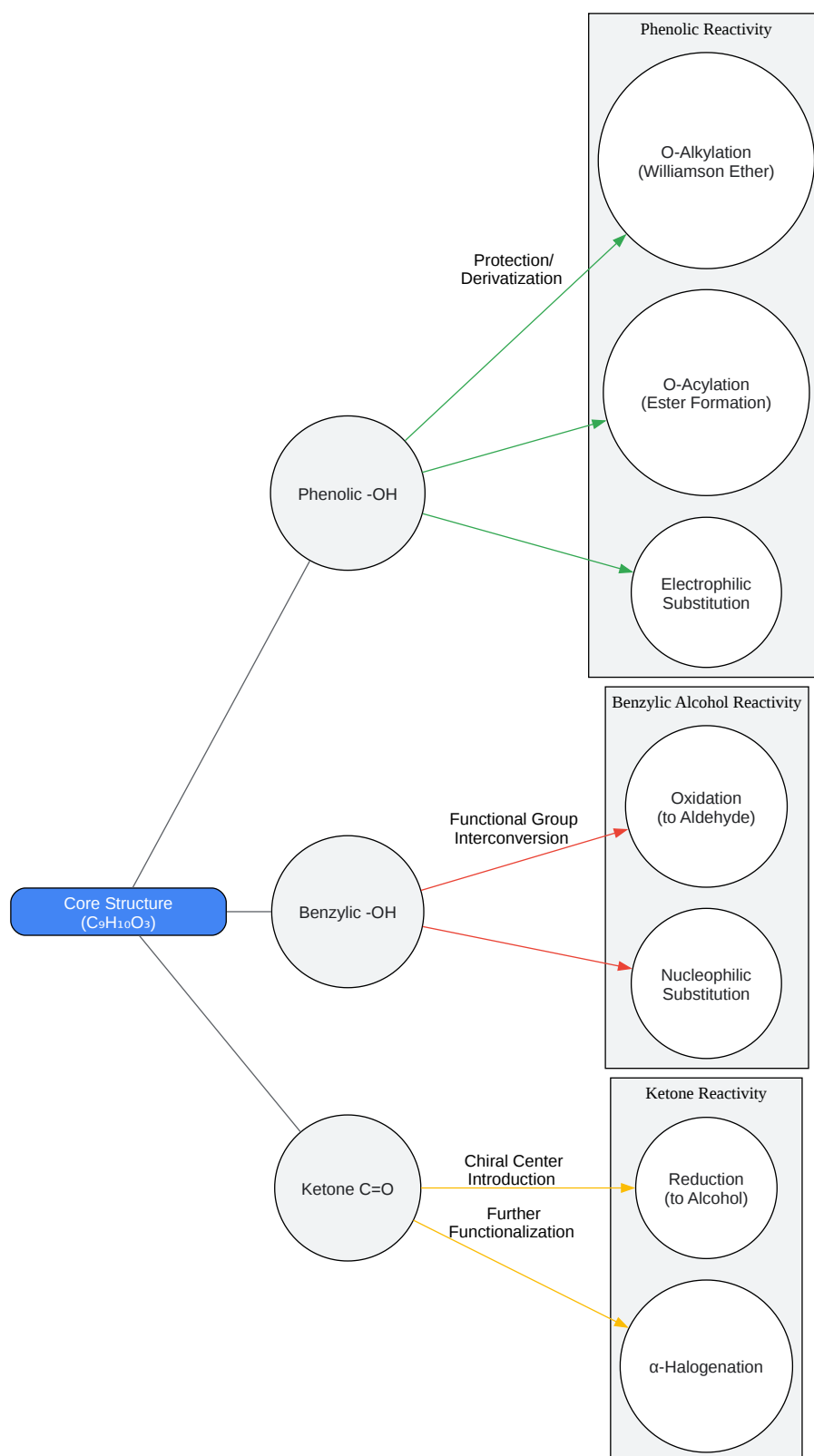
Spectroscopic analysis is essential for confirming the identity and purity of the synthesized compound. The key structural features are the substituted aromatic ring, the acetyl group, the phenolic hydroxyl, and the benzylic alcohol.

Spectroscopic Data	Expected Characteristics
¹ H NMR	~2.6 ppm (s, 3H): Singlet for the acetyl (-COCH ₃) protons. ~4.7 ppm (s, 2H): Singlet for the benzylic methylene (-CH ₂ OH) protons. ~5.0-6.0 ppm (s, 1H, broad): Singlet for the benzylic alcohol proton (-CH ₂ OH). Exchangeable with D ₂ O. ~7.0 ppm (d, 1H): Doublet for the aromatic proton ortho to the hydroxyl group. ~7.8-8.0 ppm (m, 2H): Multiplet/overlapping signals for the remaining two aromatic protons. ~9.0-11.0 ppm (s, 1H, broad): Singlet for the phenolic hydroxyl proton (-OH). Exchangeable with D ₂ O.
¹³ C NMR	~26 ppm: Acetyl methyl carbon (-COCH ₃). ~63 ppm: Benzylic methylene carbon (-CH ₂ OH). ~115-135 ppm: Six distinct signals for the aromatic carbons. ~160 ppm: Aromatic carbon attached to the phenolic hydroxyl group. ~200 ppm: Carbonyl carbon (-COCH ₃).
IR (KBr)	3500-3200 cm ⁻¹ (broad): O-H stretching vibrations from both phenolic and benzylic hydroxyl groups. 3100-3000 cm ⁻¹ : Aromatic C-H stretching. 1660-1680 cm ⁻¹ (strong): C=O stretching of the ketone, conjugated to the aromatic ring. 1600-1450 cm ⁻¹ : Aromatic C=C ring stretching vibrations. ~1250 cm ⁻¹ : C-O stretching of the phenol. ~1050 cm ⁻¹ : C-O stretching of the primary alcohol.
Mass Spec (EI)	M ⁺ at m/z = 166: Molecular ion peak. m/z = 151 (M-15): Fragment corresponding to the loss of a methyl radical ([M-CH ₃] ⁺). This is a characteristic fragmentation for acetyl groups. m/z = 123: Fragment from the loss of the acetyl group ([M-COCH ₃] ⁺).

Note: NMR chemical shifts are approximate and can vary based on solvent and concentration. The broadness and position of hydroxyl proton signals are highly dependent on solvent, temperature, and concentration.

Chemical Reactivity and Derivatization Potential

The molecule's three functional groups offer distinct sites for chemical modification, making it a highly valuable and versatile intermediate for drug development.



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Key reactivity sites on 4'-Hydroxy-3'-(hydroxymethyl)acetophenone.

- **Phenolic Hydroxyl Group:** This group is acidic and readily deprotonated by a base. It can undergo O-alkylation or O-acylation, which is often used as a protecting group strategy during multi-step syntheses. It also strongly activates the aromatic ring, directing further electrophilic substitutions to the positions ortho and para to it.
- **Benzylic Hydroxyl Group:** As a primary alcohol, this group can be oxidized to the corresponding aldehyde under mild conditions (e.g., using PCC) or to a carboxylic acid with stronger oxidizing agents. It can also be converted to a better leaving group (e.g., a tosylate) to facilitate nucleophilic substitution reactions.
- **Acetyl Ketone Group:** The carbonyl can be reduced to a secondary alcohol, a key step in the synthesis of Salmeterol that creates a chiral center. The α -methyl protons are weakly acidic and can be removed by a strong base to form an enolate, allowing for α -functionalization. More importantly for its role as a pharmaceutical intermediate, the α -carbon can be halogenated (e.g., brominated) to produce a highly reactive α -halo ketone.

Field Insight: Application in Salmeterol Synthesis The synthesis of Salmeterol provides a perfect case study of this molecule's reactivity. The acetyl group is first brominated at the α -position to form 2-bromo-1-[4-hydroxy-3-(hydroxymethyl)phenyl]ethanone[7]. This α -bromo ketone becomes a potent electrophile. It is then reacted with the complex amine side-chain (N-[6-(4-phenylbutoxy)hexyl]benzenemethanamine) in a nucleophilic substitution reaction[8]. Finally, the ketone is stereoselectively reduced to the secondary alcohol, yielding the final Salmeterol structure.

Applications in Research and Drug Development

The primary and most well-documented application of this compound is its role as a key building block in the pharmaceutical industry.

- **β 2-Adrenergic Agonists:** It is a registered intermediate for the synthesis of Salmeterol and Albuterol (Salbutamol)[1]. Its structure contains the essential "saligenin" head required for activity at the β 2-adrenergic receptor.
- **Anti-Inflammatory Drugs:** It serves as an intermediate in the development of certain nonsteroidal anti-inflammatory drugs (NSAIDs)[5].

- **Antioxidants:** The phenolic structure is a classic feature of antioxidant compounds, and it can be used as a starting material for more complex antioxidant molecules[5].
- **Organic Synthesis:** Beyond specific drug targets, its trifunctional nature makes it a valuable starting material for creating diverse chemical libraries for screening and lead discovery.

Safety and Handling

A dedicated, comprehensive toxicological profile for 4'-Hydroxy-3'-(hydroxymethyl)acetophenone is not readily available in public literature. However, based on its chemical structure and available Safety Data Sheets (SDS) for related compounds, the following precautions are advised.

- **Hazard Identification:** While not officially classified under GHS in all databases, compounds of this nature should be handled as potentially harmful if swallowed and as a skin and eye irritant. Avoid generating dust.
- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.
- **Handling:** Use in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust. Prevent contact with skin and eyes.
- **First Aid Measures:**
 - **Skin Contact:** Wash off immediately with soap and plenty of water.
 - **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
 - **Inhalation:** Move to fresh air. If not breathing, give artificial respiration.
 - **Ingestion:** Rinse mouth with water. Never give anything by mouth to an unconscious person and consult a physician.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.

Conclusion

4'-Hydroxy-3'-(hydroxymethyl)acetophenone is more than a simple organic molecule; it is a testament to functional group synergy and a cornerstone intermediate for respiratory medicine. Its well-defined synthesis from basic feedstocks and the distinct, predictable reactivity of its three functional groups make it an ideal platform for the construction of complex APIs. For the research scientist and the process chemist, a thorough understanding of this compound's properties and reaction pathways is not merely academic—it is fundamental to the innovation and optimization of life-saving therapeutics.

References

- PubChem. **1-(4-Hydroxy-3-(hydroxymethyl)phenyl)ethanone**. National Center for Biotechnology Information. [\[Link\]](#)
- X-Y-Z Chemical. 1-[4-HYDROXY-3-(HYDROXYMETHYL)PHENYL]ETHANONE (CAS No. 39235-58-0) SDS. [\[Link\]](#)
- PrepChem. Synthesis of (a) 1-[4-Hydroxy-3-(hydroxymethyl)phenyl]-2-[amino]ethanone. PrepChem.com. [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. Innovations in Salmeterol Synthesis: Exploring the Role of 2-Bromo-1-[4-hydroxy-3-(hydroxymethyl)phenyl]ethanone. [\[Link\]](#)
- Quora. Which is more reactive towards electrophilic reagents, benzyl alcohol or phenol?. [\[Link\]](#)
- PubChem. 1-(4-(Hydroxymethyl)phenyl)ethanone. National Center for Biotechnology Information. [\[Link\]](#)
- ChemBK. 1-(3-CHLOROMETHYL-4-HYDROXY-PHENYL)-ETHANONE. [\[Link\]](#)
- Student Doctor Network. Benzyl alcohol vs. Phenol. [\[Link\]](#)
- NIST. Ethanone, 1-(4-hydroxy-3-nitrophenyl)-. NIST Chemistry WebBook. [\[Link\]](#)
- NIST. Ethanone, 1-(4-hydroxy-3,5-dimethoxyphenyl)-. NIST Chemistry WebBook. [\[Link\]](#)

- NP-MRD. 1-{4-hydroxy-3,5-bis[(2e)-4-hydroxy-3-methylbut-2-en-1-yl]phenyl}ethanone ¹³C NMR Spectrum. [[Link](#)]
- Der Pharma Chemica. Improved process for the preparation A Long-acting β 2-adrenergic agonist (LABA) Salmeterol. [[Link](#)]
- Chemistry LibreTexts. Reactivity of Alcohols and Phenols. [[Link](#)]
- ResearchGate. Scheme 3 Alkylation of acetophenone with benzyl alcohol. [[Link](#)]
- ResearchGate. Effect of the different alcohol and acetophenone derivatives on the reaction of benzyl alcohol and acetophenone. [[Link](#)]
- MySkinRecipes. **1-(4-Hydroxy-3-(hydroxymethyl)phenyl)ethanone**. [[Link](#)]
- Google Patents.
- Google Patents.
- PubChem. 4'-Hydroxy-3'-methylacetophenone. National Center for Biotechnology Information. [[Link](#)]
- NIST. Ethanone, 1,1'-(1,4-phenylene)bis-. NIST Chemistry WebBook. [[Link](#)]
- Google Patents. EP0167286A1 - Process for producing 4-hydroxyacetophenone.
- MDPI. A Complete ¹H and ¹³C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. [[Link](#)]
- PubChem. CID 139084348. National Center for Biotechnology Information. [[Link](#)]

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Sources

- 1. 1-(4-Hydroxy-3-(hydroxymethyl)phenyl)ethanone | C₉H₁₀O₃ | CID 659427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. NP-MRD: Showing NP-Card for 1-{4-hydroxy-3-[(2Z)-4-hydroxy-3-methylbut-2-en-1-yl]phenyl}ethanone (NP0267931) [np-mrd.org]
- 3. WO2012032546A2 - Process for the preparation of salmeterol and its intermediates - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. spectrabase.com [spectrabase.com]
- 6. ucl.ac.uk [ucl.ac.uk]
- 7. 1-(4-(Hydroxymethyl)phenyl)ethanone | C₉H₁₀O₂ | CID 585264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. spectrabase.com [spectrabase.com]
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